

Essential Safety and Handling Guide for Linvemastat (FP-020)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Linvemastat
CAS No.:	2389060-50-6
Cat. No.:	B15575009

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **Linvemastat** (FP-020), a potent and selective oral MMP-12 inhibitor currently in clinical development. Given the absence of a publicly available Safety Data Sheet (SDS), this document synthesizes general best practices for handling research-grade pharmaceutical compounds and information extrapolated from available data on **Linvemastat**.

Immediate Safety Precautions

While specific hazard classifications for **Linvemastat** are not yet publicly established, it is prudent to handle it as a potentially hazardous substance. The following personal protective equipment (PPE) is mandatory when working with **Linvemastat** in a laboratory setting.

Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile gloves (or other chemically resistant gloves)	Prevents skin contact and absorption.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling powders or creating solutions.	Minimizes inhalation of airborne particles.

Operational and Disposal Plans

Adherence to proper operational procedures and disposal protocols is critical to ensure a safe laboratory environment and to comply with regulations.

Handling and Storage

- Handling:
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not ingest or inhale.
 - Handle in a well-ventilated area, preferably within a chemical fume hood, especially when manipulating the solid form to avoid dust generation.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed, light-resistant container.
 - Keep in a cool, dry, and well-ventilated place away from incompatible materials.

- Consult the supplier's product information for specific storage temperature recommendations.

Spill and Exposure Procedures

- Spill Cleanup:
 - Evacuate the immediate area.
 - Wear appropriate PPE as outlined above.
 - For small spills of solid material, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable detergent and water.
 - Ventilate the area.
- First Aid Measures:
 - After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - After skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.
 - After inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
 - After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Disposal Plan

Dispose of **Linvemastat** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. As a research-grade pharmaceutical, it should be treated as chemical waste. Do not dispose of it down the drain or in regular trash. Contact your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **Linvemastat** in a research laboratory setting, from receipt to disposal, emphasizing safety checkpoints.

Workflow for Safe Handling of **Linvemastat**

Disclaimer: This information is provided as a general guide and is not a substitute for a formal Safety Data Sheet. Researchers are strongly encouraged to obtain a substance-specific SDS from the supplier before handling **Linvemastat**. Always consult with your institution's Environmental Health and Safety department for specific guidance and protocols.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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